

# 4-isopropylbenzoic acid mono di tri isopropyl derivatives comparison

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## Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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## A Glimpse at the Substituted Benzoic Acids

The table below summarizes the key information I found for **4-isopropylbenzoic acid** and the other derivatives mentioned in the search results.

Compound Name	CAS Number	Substituent Pattern	Key Identified Properties & Synthesis Notes
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| **4-Isopropylbenzoic Acid** (Cumic acid) | 536-66-3 [1] [2] [3] | Mono-isopropyl | **Molecular Weight:** 164.20 g/mol [2] [3] **Melting Point:** 117-118 °C [1] [2] **pKa:** ~4.23-4.35 [1] [2] **Log P:** ~2.86-3.40 [1] [2] **Synthesis:** Oxidation of *p*-cymene or cuminic aldehyde; modern methods from  $\beta$ -pinene or via ultrasonic irradiation [4] [2] [5]. | | **2,4-Di-isopropylbenzoic Acid** | Information Missing | Di-isopropyl | **Synthesis Note:** Obtained via isopropylation of halogenobenzenes, followed by separation and carbonation [6]. Specific physical/chemical property data is not available in the search results. | | **2,6-Di-isopropylbenzoic Acid** | Information Missing | Di-isopropyl | **Synthesis Note:** Obtained alongside the 2,4-di-isopropyl isomer via the same method [6]. Specific physical/chemical property data is not available in the search results. | | **2,4,5-Tri-isopropylbenzoic Acid** | Information Missing | Tri-isopropyl | **Synthesis Note:** Obtained as part of a mixture of mono-, di-, and tri-isopropyl derivatives [6]. Specific physical/chemical property data is not available in the search results. | | **2,4,6-Tri-isopropylbenzoic Acid** | Information Missing | Tri-isopropyl |

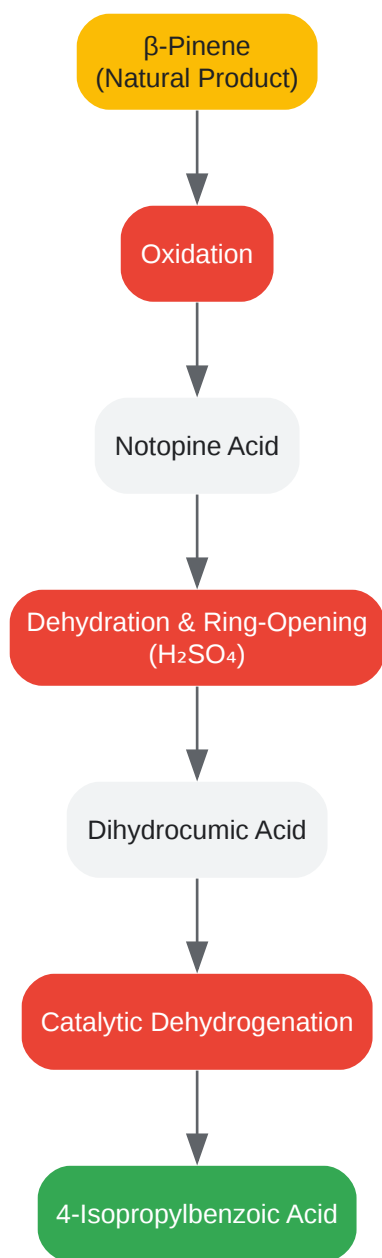
**Synthesis Note:** Obtained as part of a mixture of mono-, di-, and tri-isopropyl derivatives [6]. Specific physical/chemical property data is not available in the search results. |

## Synthesis and Separation Methods

A common historical method for obtaining these compounds involves the isopropylation of bromo- or iodo-benzene, which yields a mixture of mono-, di-, and tri-isopropyl halogenobenzenes [6]. The corresponding benzoic acids are then produced through carbonation.

- **Separation Principle:** The individual acids are separated by exploiting the "**large differences in acid strengths**" between them. This is achieved from solutions of their salts by fractional precipitation with mineral acid [6].
- **Modern Synthesis for 4-Isopropylbenzoic Acid:** Newer, more efficient methods have been developed specifically for the 4-isopropyl derivative:
  - **Ultrasonic Irradiation:** A reported method uses 4-isopropylbenzyl alcohol as a starting material with diethylene glycol dimethyl ether under ultrasonic irradiation (40 KHz/30 W/70°C for 30 minutes), achieving a high yield of 98% [2] [5].
  - **β-Pinene Route:** An industrially promising method uses β-pinene (a natural product) as a raw material. The process involves oxidation to notopine acid, followed by dehydration and ring-opening with sulfuric acid to produce dihydrocumic acid, and finally catalytic dehydrogenation to yield **4-isopropylbenzoic acid** [4] [2].

The following diagram illustrates the modern synthesis pathway starting from the natural compound β-pinene.



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## Research Context and Bioactivity

These compounds primarily serve as building blocks in organic synthesis and scientific research.

- **Chemical Applications:** **4-Isopropylbenzoic acid** is used in the synthesis of various organic compounds, including triorganotin carboxylates and other complex structures [2] [3]. It is considered a versatile carboxylic acid in synthetic organic chemistry [3].

- **Relevant Bioactivity Finding:** In a machine learning study screening for bioactive natural compounds, **4-isopropylbenzoic acid was predicted to potentially inhibit the Cox-1 enzyme** based on its high structural similarity to known drugs. However, **experimental validation did not confirm this activity**, highlighting that structural similarity does not always guarantee functional bioactivity [7].

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## References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
2. 4-Isopropylbenzoic acid - 536-66-3 [vulcanchem.com]
3. - 4 | CAS 536-66-3 | SCBT - Santa Cruz... Isopropylbenzoic acid [scbt.com]
4. New method for synthesizing p-isopropyl benzoic acid [patents.google.com]
5. 4-Isopropylbenzoic acid synthesis [chemicalbook.com]
6. Alkyl substituted benzoic acids . Part III. Isopropylbenzoic acids [pubs.rsc.org]
7. Bioactivity assessment of natural compounds using machine learning... [journals.plos.org]

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